Part 1: Functional Group Identification via Fourier-Transform Infrared (FT-IR) Spectroscopy

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Compound of Interest

Compound Name:	*Ethyl 2-fluorobenzoate*
CAS No.:	*443-26-5*
Cat. No.:	*B1584495*

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FT-IR spectroscopy serves as a rapid, non-destructive, and highly informative first step in structural analysis. The technique is predicated on the principle that molecular bonds and functional groups vibrate at specific, quantized frequencies. When exposed to infrared radiation, a molecule absorbs energy at frequencies corresponding to its natural vibrational modes, resulting in a unique spectral fingerprint that reveals its constituent functional groups. For **Ethyl 2-fluorobenzoate**, FT-IR is indispensable for confirming the presence of the core aromatic ester and C-F moieties.

Expertise in Practice: The Rationale of FT-IR Analysis

The choice to begin with FT-IR is strategic. It provides immediate confirmation of the primary chemical architecture. Aromatic esters, like **Ethyl 2-fluorobenzoate**, exhibit a characteristic "Rule of Three" pattern: three strong absorption bands corresponding to the C=O stretch and two distinct C-O stretches.[2][3] The positions of these bands are subtly influenced by the electronic effects of the aromatic ring and the ortho-fluorine substituent. Conjugation between the benzene ring and the carbonyl group typically lowers the C=O stretching frequency compared to a saturated ester.[4]

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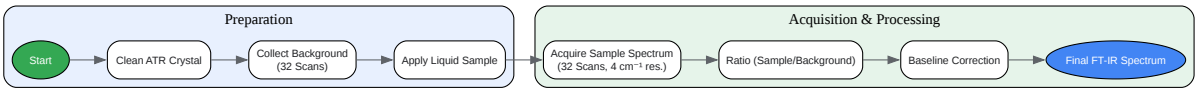
A Self-Validating Experimental Protocol: FT-IR Analysis

This protocol ensures reproducibility and accuracy through systematic data acquisition and background correction.

- Instrumentation: A modern FT-IR spectrometer, such as one equipped with a deuterated triglycine sulfate (DTGS) detector, is standard.[5] For this analysis, an Attenuated Total Reflectance (ATR) accessory is preferred for its minimal sample preparation.
- Sample Preparation:
  - Place a single drop of neat **Ethyl 2-fluorobenzoate** liquid directly onto the ATR crystal (e.g., diamond or zinc selenide).
  - Ensure complete coverage of the crystal to maximize signal intensity.
- Background Collection:
  - With the clean, empty ATR accessory in place, collect a background spectrum (typically 32 co-added scans). This is a critical step to mathematically subtract the spectral contributions of atmospheric CO_2 and water vapor, as well as any intrinsic signals from the instrument itself.
- Sample Spectrum Acquisition:
  - Collect the sample spectrum under identical conditions as the background (e.g., spectral range 4000–600 cm^{-1}, resolution 4 cm^{-1}, 32 scans).[5]
- Data Processing:
  - The instrument software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance plot.
  - Perform a baseline correction if necessary to ensure absorption peaks originate from a flat baseline.

Visualizing the FT-IR Workflow

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Caption: Experimental workflow for FT-IR analysis using an ATR accessory.

Expected Spectroscopic Data for **Ethyl 2-fluorobenzoate**

The following table summarizes the anticipated absorption bands critical for the identification of **Ethyl 2-fluorobenzoate**.

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Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Functional Group Correlation
3100–3000	Medium	C-H Stretch	Aromatic C-H bonds on the benzene ring.
2985–2850	Medium	C-H Stretch	Aliphatic C-H bonds in the ethyl group (-CH_2CH_3).
1730–1715	Strong	C=O Stretch	Carbonyl group of the aromatic ester. This is often the most intense peak in the spectrum and is a key diagnostic feature.[2] [4]
1600–1450	Medium	C=C Stretch	Aromatic ring skeletal vibrations.
1310–1250	Strong	Asymmetric C-C-O Stretch	Ester linkage (Aryl-C-O). This is the second major peak in the "Rule of Three" for aromatic esters.[2]
1300-1000	Strong	C-F Stretch	Carbon-Fluorine bond. The position can be variable but is typically strong.
1130–1100	Strong	Symmetric O-C-C Stretch	Ester linkage (O-Alkyl). This is the third characteristic strong peak for an ester.[2]

Part 2: Molecular Weight and Structural Fragmentation by Mass Spectrometry (MS)

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Mass spectrometry is a powerful analytical technique that provides the exact molecular weight of a compound and offers detailed structural insights through the analysis of its fragmentation patterns. For this guide, we focus on Electron Ionization (EI), a hard ionization technique that imparts significant energy into the molecule, causing reproducible fragmentation.

Expertise in Practice: Deciphering Fragmentation Logic

In EI-MS, a high-energy electron beam (typically 70 eV) dislodges an electron from the analyte, forming a positively charged radical ion known as the molecular ion ($M^{\bullet+}$).[6] This ion's mass-to-charge ratio (m/z) provides the molecule's nominal molecular weight. Due to the high energy involved, the molecular ion is unstable and fragments into smaller, more stable ions and neutral radicals.[7] The fragmentation pathways are not random; they are governed by the principles of chemical stability. The most abundant fragment ion forms the 'base peak' in the spectrum.

For **Ethyl 2-fluorobenzoate**, the fragmentation is dictated by the stability of the resulting ions, particularly the resonance-stabilized acylium ions and aromatic cations.[8][9] The presence of the ester group and the aromatic ring provides predictable cleavage points.

A Self-Validating Experimental Protocol: EI-MS Analysis

- Instrumentation: A mass spectrometer equipped with an EI source, coupled to a Gas Chromatograph (GC) for sample introduction and purification. A quadrupole or time-of-flight (TOF) analyzer is commonly used.
- Sample Preparation:
  - Prepare a dilute solution of **Ethyl 2-fluorobenzoate** (e.g., 100 ppm) in a volatile solvent such as dichloromethane or ethyl acetate.
- GC Separation (Optional but Recommended):
  - Inject a small volume (e.g., 1 µL) into the GC.
  - Use a standard nonpolar column (e.g., DB-5ms) and a temperature program that ensures the elution of the analyte as a sharp, symmetrical peak. This step ensures that the spectrum obtained is of a pure compound.
- Ionization and Analysis:

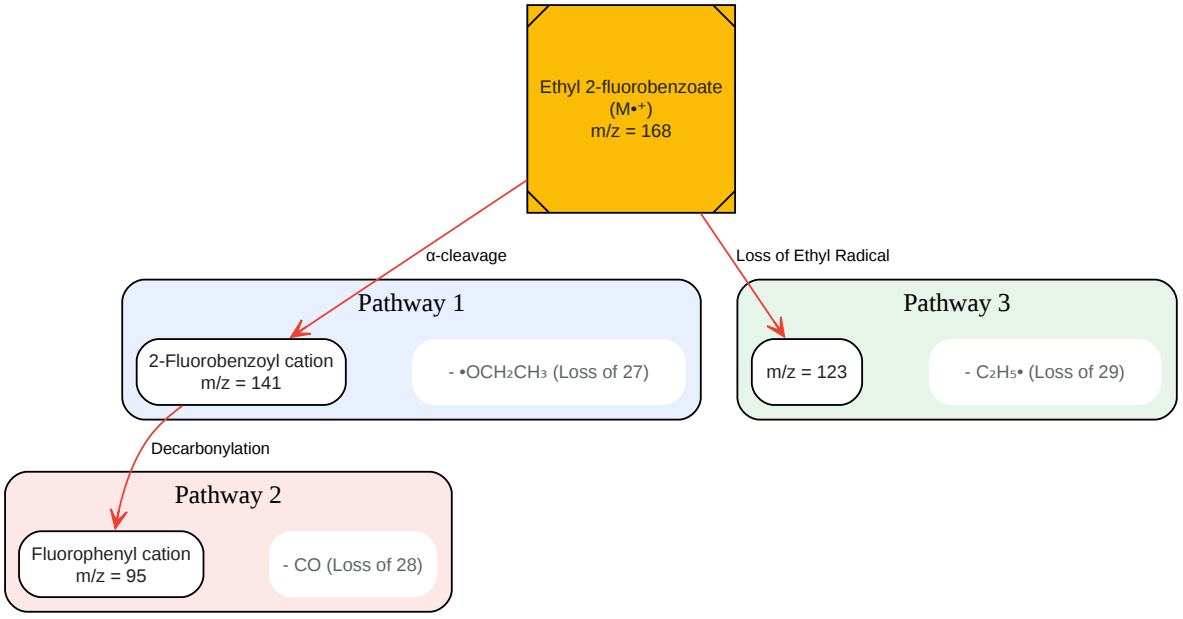
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- As the analyte elutes from the GC, it enters the EI source, which is maintained at a standard electron energy of 70 eV.
- The resulting ions are accelerated into the mass analyzer, which separates them based on their m/z ratio.

- Data Acquisition:
  - The detector records the abundance of each ion, generating a mass spectrum that plots relative intensity versus m/z.

Visualizing the Fragmentation Pathway

The primary fragmentation of **Ethyl 2-fluorobenzoate** involves cleavages around the stable ester and aromatic functionalities.



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Caption: Primary EI fragmentation pathways for **Ethyl 2-fluorobenzoate**.

Predicted Mass Spectrum Data

The analysis of the mass spectrum relies on identifying the molecular ion and correlating major fragment ions to logical neutral losses.

m/z Value	Proposed Fragment Ion	Neutral Loss	Significance
168	$[C_9H_9FO_2]^{\bullet+}$	-	Molecular Ion ($M^{\bullet+}$). Confirms the molecular weight of the compound.
141	$[FC_6H_4CO]^+$	$\bullet C_2H_3$ (27 Da) or $\bullet OCH_2CH_3$ (45 Da) from M-H2	Base Peak (often). Loss of an ethyl radical. This 2-fluorobenzoyl cation is highly stabilized by resonance and is a major fragment.[8][10]
123	$[FC_6H_4COOH]^{\bullet+}$	C_2H_4 (28 Da)	Result of a McLafferty-type rearrangement (loss of ethylene), indicating the presence of the ethyl ester.
95	$[FC_6H_4]^+$	CO (28 Da) from m/z 123; or $C_2H_5O_2$ from $M^{\bullet+}$	Fluorophenyl cation. A common and stable fragment resulting from the decarbonylation of the benzoyl cation.
75	$[C_6H_3]^+$	HF (20 Da) from m/z 95	Loss of hydrogen fluoride from the fluorophenyl cation.

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Conclusion: A Synergistic Approach to Structural Verification

The structural elucidation of **Ethyl 2-fluorobenzoate** is achieved through the synergistic interpretation of FT-IR and Mass Spectrometry data. FT-IR analysis provides definitive evidence of the core functional groups—the aromatic ring, the ester linkage, and the carbon-fluorine bond. Concurrently, mass spectrometry confirms the compound's precise molecular weight (168 g/mol) via the molecular ion peak and validates the molecular structure through a predictable and logical fragmentation pattern, with key fragments at m/z 141 and 95 corroborating the presence of the 2-fluorobenzoyl moiety. Together, these techniques provide a self-validating system that confirms the identity and integrity of **Ethyl 2-fluorobenzoate** with a high degree of confidence, a critical requirement for its application in high-stakes fields like pharmaceutical and agrochemical development.

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